

In Vitro Metabolism of (S)-O-Desmethyl Venlafaxine N-Oxide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-O-Desmethyl Venlafaxine N-Oxide

Cat. No.: B15073233

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core principles and methodologies for studying the in vitro metabolism of **(S)-O-Desmethyl Venlafaxine N-Oxide**. While specific quantitative data for this compound is not extensively available in the public domain, this document outlines the expected metabolic pathways based on its nature as a prodrug and details the experimental protocols required to elucidate its metabolic fate.

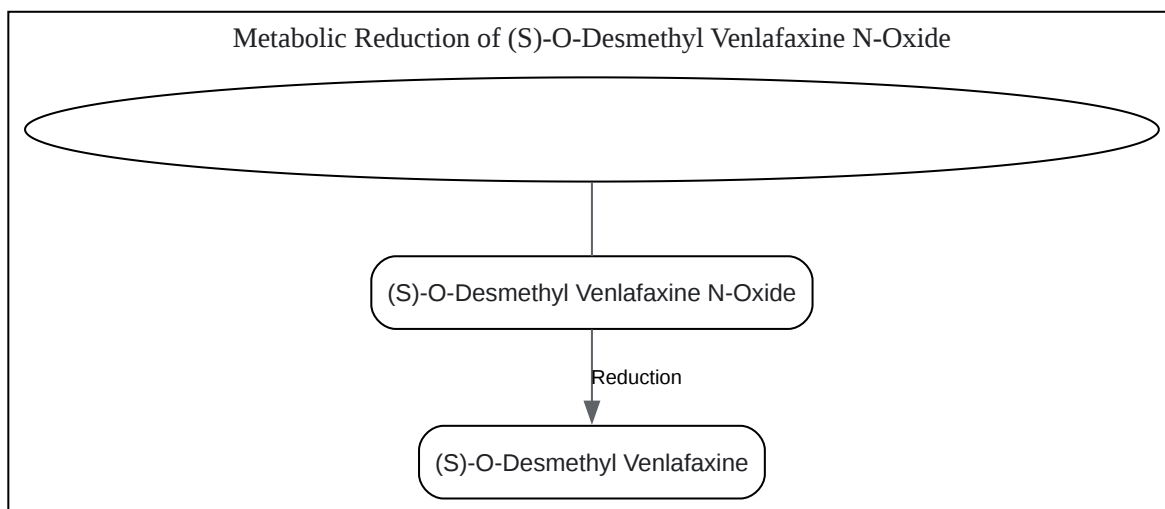
Introduction

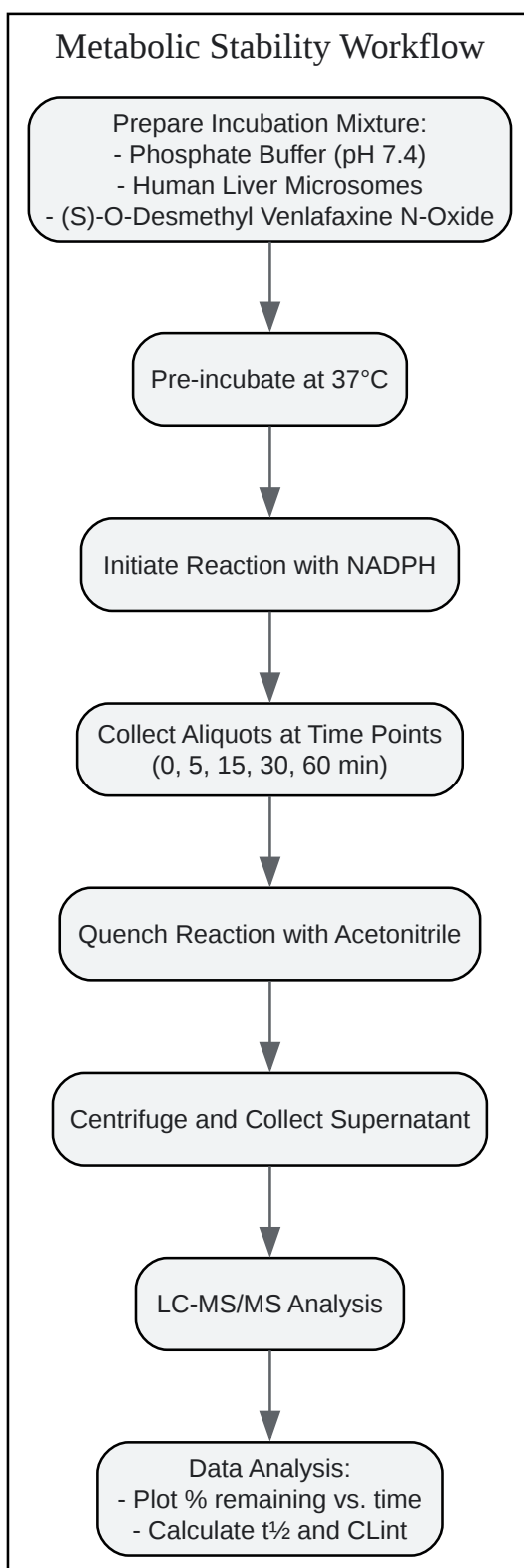
(S)-O-Desmethyl Venlafaxine N-Oxide is the N-oxide derivative of (S)-O-Desmethyl Venlafaxine, the major active metabolite of the antidepressant venlafaxine. N-oxide formation is a recognized metabolic pathway for many tertiary amine drugs. Often, these N-oxides can be metabolically reduced back to the parent amine, functioning as prodrugs. This bioconversion can influence the pharmacokinetic profile of the active moiety, potentially leading to a more sustained release and altered side-effect profile. Understanding the in vitro metabolism of **(S)-O-Desmethyl Venlafaxine N-Oxide** is crucial for characterizing its potential as a therapeutic agent.

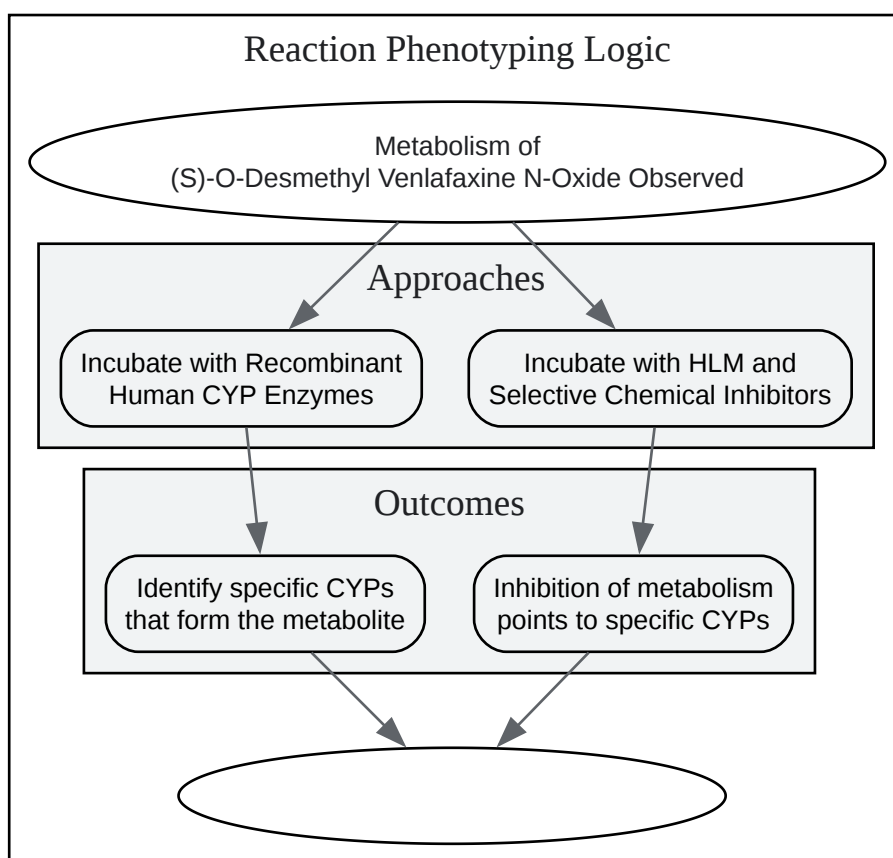
The primary metabolic pathway anticipated for **(S)-O-Desmethyl Venlafaxine N-Oxide** is reduction to (S)-O-Desmethyl Venlafaxine. This guide will focus on the experimental approaches to confirm and quantify this metabolic conversion.

Predicted Metabolic Pathway

The principal metabolic transformation expected for **(S)-O-Desmethyl Venlafaxine N-Oxide** is the enzymatic reduction of the N-oxide moiety to the corresponding tertiary amine, yielding (S)-O-Desmethyl Venlafaxine.







[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [In Vitro Metabolism of (S)-O-Desmethyl Venlafaxine N-Oxide: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15073233#s-o-desmethyl-venlafaxine-n-oxide-in-vitro-metabolism-studies\]](https://www.benchchem.com/product/b15073233#s-o-desmethyl-venlafaxine-n-oxide-in-vitro-metabolism-studies)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com